

# 4-Amino-2-fluorobenzotrifluoride molecular weight and formula

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## Compound of Interest

Compound Name: 4-Amino-2-fluorobenzotrifluoride

Cat. No.: B1270791

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An In-depth Technical Guide to **4-Amino-2-fluorobenzotrifluoride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Amino-2-fluorobenzotrifluoride**, a key chemical intermediate in the pharmaceutical and agrochemical industries. This document outlines its chemical properties, molecular formula, and a generalized synthetic approach.

## Core Compound Data

**4-Amino-2-fluorobenzotrifluoride**, also known as 3-Fluoro-4-(trifluoromethyl)aniline, is a substituted aniline that serves as a versatile building block in organic synthesis.<sup>[1][2]</sup> Its fluorinated structure imparts desirable properties for the development of bioactive molecules.<sup>[1][2]</sup>

## Physicochemical Properties

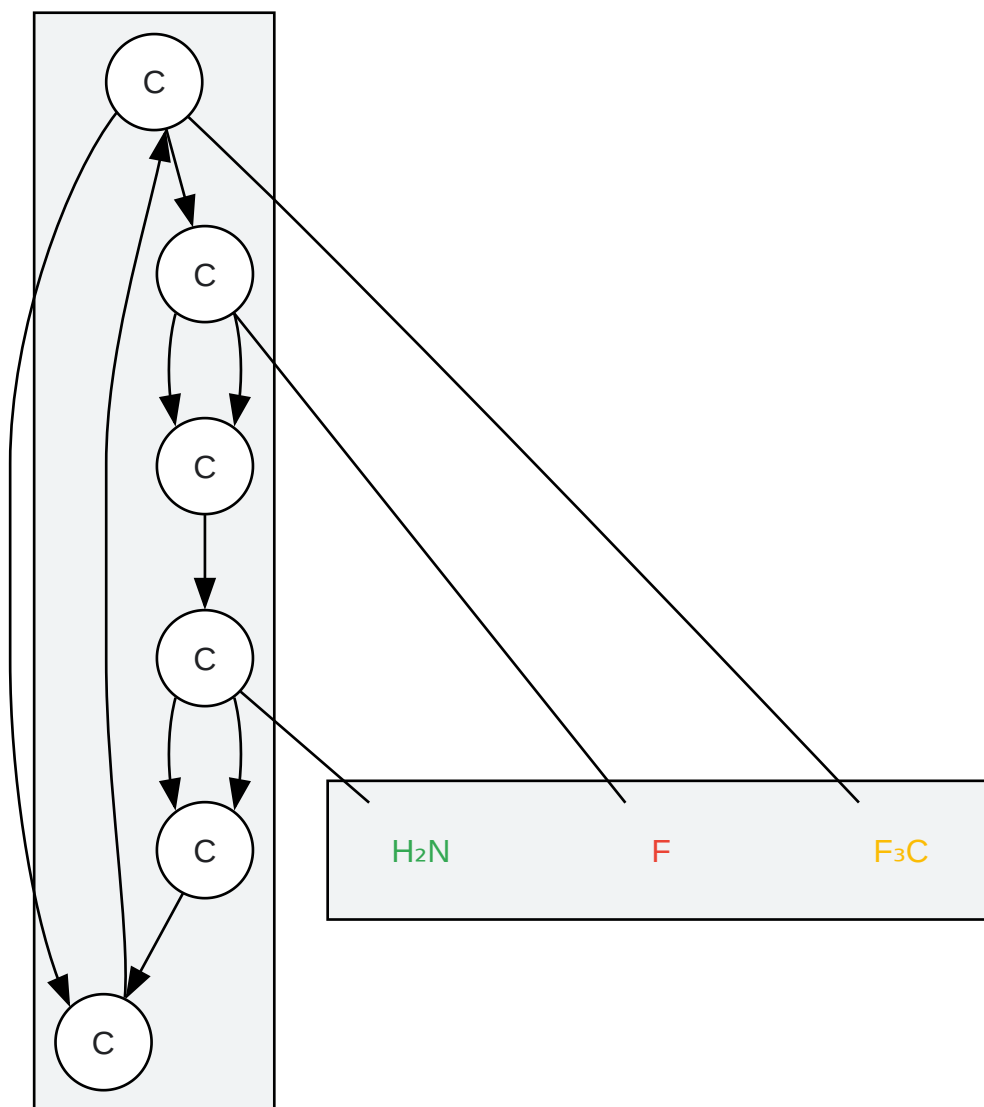
A summary of the key quantitative data for **4-Amino-2-fluorobenzotrifluoride** is presented in the table below.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>5</sub> F <sub>4</sub> N
Molecular Weight	179.12 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	54 - 58 °C <a href="#">[1]</a>
Boiling Point	203.8 °C <a href="#">[2]</a>
Appearance	White to light yellow to light orange powder/crystal <a href="#">[1]</a>
Purity	≥ 98% (GC) <a href="#">[1]</a>
CAS Number	69411-68-3 <a href="#">[1]</a> <a href="#">[2]</a>

## Molecular Structure

The structure of **4-Amino-2-fluorobenzotrifluoride** is characterized by a benzene ring substituted with an amino group, a fluorine atom, and a trifluoromethyl group.

Molecular Structure of 4-Amino-2-fluorobenzotrifluoride

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Caption: Molecular structure of **4-Amino-2-fluorobenzotrifluoride**.

## Synthesis Overview

While specific, detailed experimental protocols for the synthesis of **4-Amino-2-fluorobenzotrifluoride** are proprietary and not readily available in the public domain, a general

synthetic route can be conceptualized based on established organic chemistry principles and analogous transformations. A plausible synthetic pathway would involve the introduction of the amino, fluoro, and trifluoromethyl groups onto a benzene ring through a series of regioselective reactions.

A generalized workflow for the synthesis is outlined below. This is a hypothetical pathway and would require optimization of reagents and reaction conditions.



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Caption: Generalized synthetic workflow for **4-Amino-2-fluorobenzotrifluoride**.

## Applications in Research and Development

**4-Amino-2-fluorobenzotrifluoride** is a crucial intermediate in the synthesis of Active Pharmaceutical Ingredients (APIs) and agrochemicals.[1][2] The presence of both a fluorine atom and a trifluoromethyl group can significantly enhance the metabolic stability and lipophilicity of the final product, which are desirable characteristics in drug design.[1] Its primary utility lies in providing a foundational structure that can be further modified to create more complex molecules with specific biological activities.

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## References

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